

Essential Guide to the Safe Disposal of Hpk1-IN-14

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Compound of Interest

Compound Name: Hpk1-IN-14

Cat. No.: B12419533

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant work environment. This document provides detailed procedural guidance for the safe disposal of **Hpk1-IN-14**, a potent inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1).

Chemical and Safety Data Overview

A comprehensive understanding of the chemical properties and associated hazards of **Hpk1-IN-14** is the first step toward safe handling and disposal. The following table summarizes key information for this compound.

Property	Value	Reference
Chemical Name	Hpk1-IN-14	[1]
CAS Number	2734168-45-5	[1]
Molecular Formula	C ₂₄ H ₂₃ N ₃ O ₅ S	[1]
Molecular Weight	446.48 g/mol	[1]
Hazard Statements	Harmful if swallowed. Very toxic to aquatic life with long lasting effects.	[1]
Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.	[1]

Personal Protective Equipment (PPE)

Prior to handling **Hpk1-IN-14**, especially during disposal procedures, all personnel must be equipped with the appropriate personal protective equipment to minimize exposure risk.

Mandatory PPE includes:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing to prevent skin contact.[1]
- Respiratory Protection: A suitable respirator should be used, especially in areas without adequate exhaust ventilation.[1]

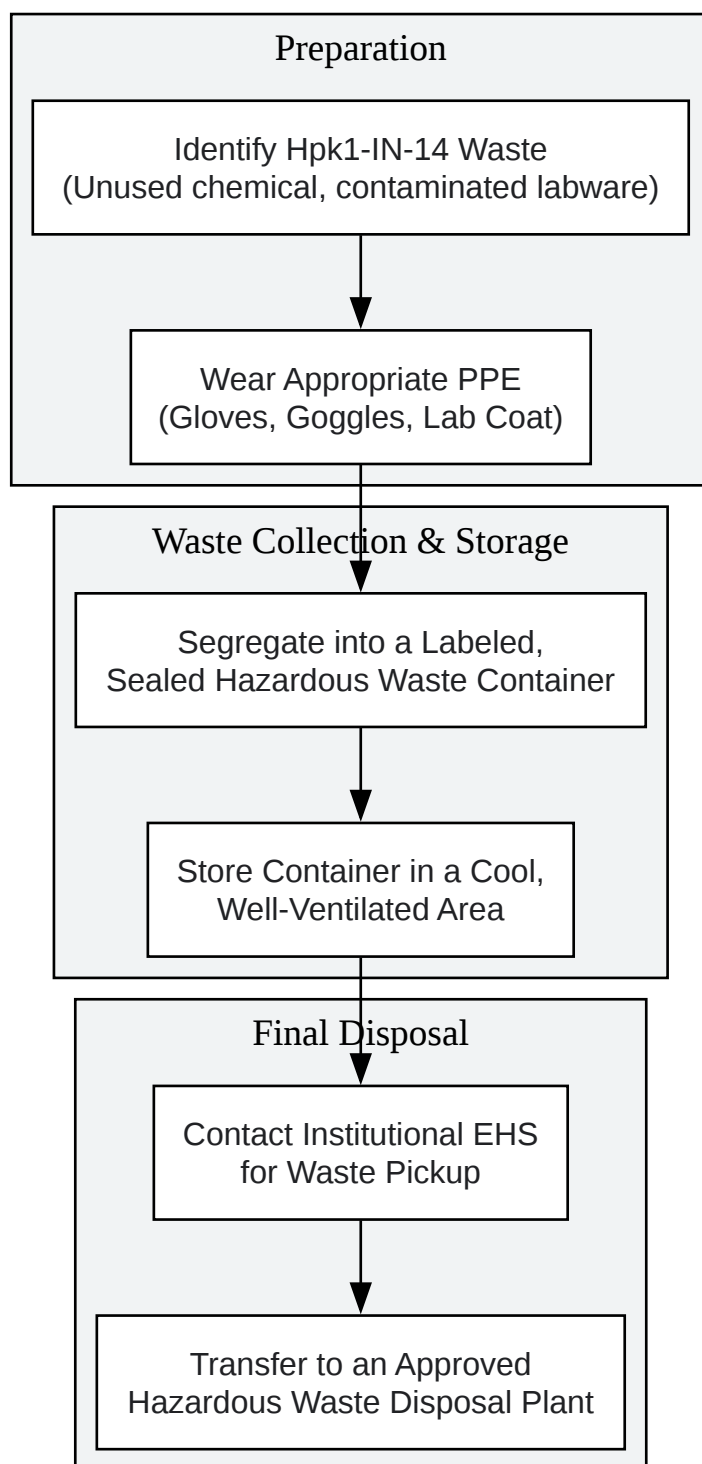
Step-by-Step Disposal Protocol

Adherence to a strict disposal protocol is crucial to mitigate environmental contamination and ensure regulatory compliance. **Hpk1-IN-14** is classified as very toxic to aquatic life, necessitating careful waste management.[1]

- Segregation of Waste:
 - All waste materials contaminated with **Hpk1-IN-14**, including unused product, empty containers, and contaminated lab supplies (e.g., pipette tips, gloves), must be segregated from general laboratory waste.
 - Use designated, clearly labeled, and sealed waste containers.
- Container Management:
 - Do not mix **Hpk1-IN-14** waste with other chemical waste streams unless compatibility has been confirmed by a qualified safety officer.
 - Ensure waste containers are kept tightly sealed when not in use and are stored in a cool, well-ventilated area away from direct sunlight and sources of ignition.^[1]
- Spill Management:
 - In the event of a spill, avoid direct contact.
 - Do not allow the substance to enter drains, water courses, or the soil.^[1]
 - Collect any spillage.^[1] For larger spills, consult your institution's specific spill response procedures.
- Final Disposal:
 - The ultimate disposal of **Hpk1-IN-14** waste must be conducted through an approved and licensed hazardous waste disposal company.^[1]
 - Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on approved vendors and procedures for waste pickup and disposal.
 - Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) for **Hpk1-IN-14** to ensure they have all necessary information for safe handling and disposal.

Logical Flow for Disposal Decision-Making

The following diagram illustrates the logical workflow for the proper disposal of **Hpk1-IN-14**.



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Figure 1. **Hpk1-IN-14** Disposal Workflow

This structured approach ensures that all safety and environmental considerations are met when handling and disposing of **Hpk1-IN-14**. Always consult your institution's specific safety protocols and the most current Safety Data Sheet before handling any chemical.

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References

- 1. HPK1-IN-14|2734168-45-5|MSDS [dcchemicals.com]
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